

An In-depth Technical Guide to Phthaloyl-L-isoleucine: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Phthaloyl-L-isoleucine*

Cat. No.: *B554707*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **Phthaloyl-L-isoleucine**. This derivative of the essential amino acid L-isoleucine serves as a critical building block in peptide synthesis and plays a significant role in the development of novel therapeutics.^{[1][2]} Its unique structural features contribute to the stability and efficacy of bioactive molecules.^[1]

Chemical Properties

Phthaloyl-L-isoleucine is a white crystalline powder.^[1] Its chemical and physical properties are summarized in the table below, providing key data for laboratory and research applications.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₅ NO ₄	[1][3][4]
Molecular Weight	261.27 g/mol	[1][3]
CAS Number	29588-88-3	[1][3]
Appearance	White crystalline powder	[1]
Melting Point	118 - 122 °C	[1]
Purity	≥ 97% (HPLC)	[1]
Optical Rotation	[α] ²⁰ /D = -48 ± 1° (c=1.997 in EtOH)	[1]
Synonyms	Pht-L-Ile-OH	[1]

Chemical Structure

Phthaloyl-L-isoleucine is a derivative of L-isoleucine, an essential amino acid.[2] The structure is characterized by a phthaloyl group attached to the alpha-amino group of L-isoleucine. This phthaloyl group acts as a protecting group in peptide synthesis, preventing the amino group from participating in unwanted side reactions.[1] The core L-isoleucine structure maintains its specific stereochemistry, which is crucial for its biological activity and its role in forming precise peptide bonds.[1] The unique dioxoisindole structure of the phthaloyl group allows for specific interactions with target biomolecules, making it a valuable tool in medicinal chemistry.[1]

The IUPAC name for the L-isomer is (2S,3S)-2-(1,3-dioxo-2,3-dihydro-1H-isindol-2-yl)-3-methylpentanoic acid.

Experimental Protocols

The synthesis of phthaloyl amino acids can be achieved through several methods. A common approach involves the reaction of the amino acid with phthalic anhydride. Milder conditions can be achieved using N-carboethoxy phthalimide.[5][6]

General Synthesis of Phthaloyl-L-isoleucine

This protocol describes a general method for the N-phthaloylation of L-isoleucine.

Materials:

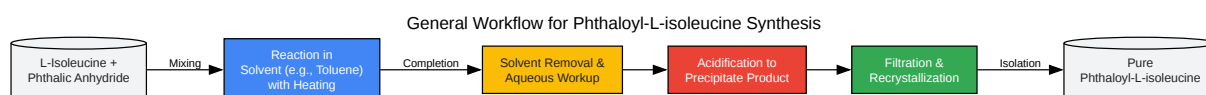
- L-isoleucine
- Phthalic anhydride
- Triethylamine (as a base, optional in some protocols)
- Toluene (or another suitable high-boiling solvent)
- Hydrochloric acid (for acidification)
- Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (for drying)

Procedure:

- A mixture of L-isoleucine and an equimolar amount of phthalic anhydride is suspended in a suitable solvent like toluene.^[7]
- In some protocols, a catalytic amount of a base like triethylamine is added.^[7]
- The mixture is heated to reflux, and the water formed during the reaction is removed, often using a Dean-Stark apparatus.^[7]
- The reaction is monitored for completion (e.g., by thin-layer chromatography).
- After completion, the solvent is removed under reduced pressure.
- The residue is dissolved in an aqueous basic solution (e.g., sodium bicarbonate solution).
- The aqueous solution is washed with an organic solvent (e.g., ether) to remove any unreacted phthalic anhydride.
- The aqueous layer is then acidified with hydrochloric acid to precipitate the **Phthaloyl-L-isoleucine**.

- The crude product is collected by filtration, washed with cold water, and dried.
- Further purification can be achieved by recrystallization from a suitable solvent system (e.g., aqueous ethanol).

Below is a diagram illustrating the general workflow for the synthesis and purification of **Phthaloyl-L-isoleucine**.



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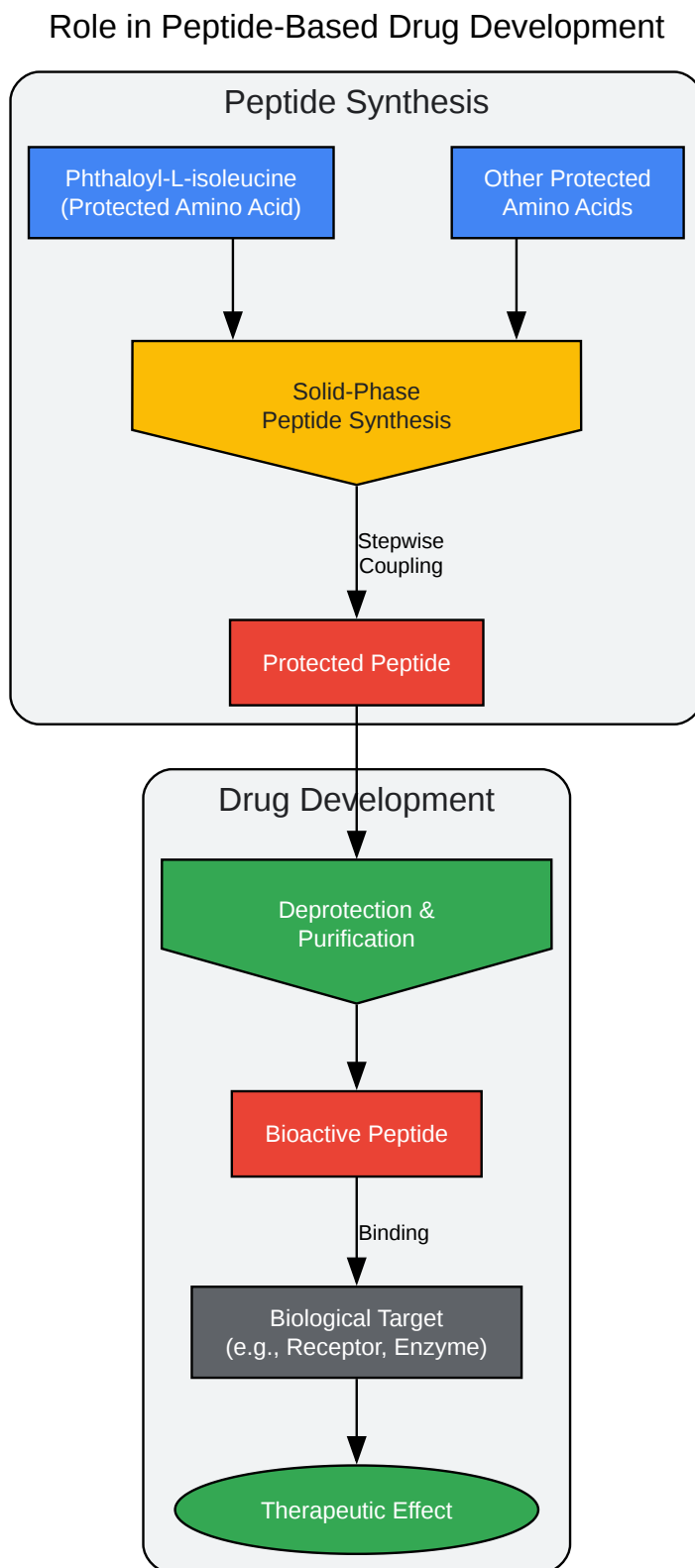
Caption: General workflow for the synthesis of **Phthaloyl-L-isoleucine**.

Role in Peptide Synthesis and Drug Development

Phthaloyl-L-isoleucine is a valuable compound in the fields of pharmaceuticals and biochemistry.[1] It is particularly important as a building block in peptide synthesis and as a protective group in organic synthesis.[1]

- **Peptide Synthesis:** It serves as a crucial component in the synthesis of peptides, enhancing the efficiency of creating complex molecules for pharmaceutical applications.[1] The phthaloyl group protects the amino terminus of isoleucine, allowing for the controlled, stepwise addition of other amino acids to form a peptide chain.
- **Drug Development:** This compound plays a key role in the development of new drugs, especially in the design of peptide-based therapeutics that target specific biological pathways.[1] Its ability to stabilize peptide bonds is essential in developing various bioactive molecules, which can enhance the efficacy of drug formulations.[1]
- **Biochemical Research:** Researchers utilize **Phthaloyl-L-isoleucine** to study protein interactions and enzyme activities, which provides insights into cellular mechanisms and potential therapeutic targets.[1]

The following diagram illustrates the role of **Phthaloyl-L-isoleucine** as a protected amino acid in the broader context of developing peptide-based drugs.



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Caption: Conceptual diagram of **Phthaloyl-L-isoleucine**'s role in drug development.

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